

2,4-Dimethoxypyrimidin-5-amine molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Dimethoxypyrimidin-5-amine

Cat. No.: B1603474

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An In-Depth Technical Guide to 2,4-Dimethoxypyrimidin-5-amine

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development. It details the core molecular characteristics, synthesis, applications, and handling of **2,4-Dimethoxypyrimidin-5-amine**, a key building block in modern medicinal chemistry.

Core Molecular Profile

2,4-Dimethoxypyrimidin-5-amine is a substituted pyrimidine derivative valued in organic synthesis for its utility as a versatile intermediate.^[1] Its chemical identity is defined by a pyrimidine ring functionalized with two methoxy groups and an amine group, bestowing upon it specific reactivity for constructing more complex molecules.

The fundamental molecular identifiers for this compound are:

- Molecular Formula: C₆H₉N₃O₂^{[1][2][3]}
- Molecular Weight: 155.16 g/mol ^[1]
- CAS Number: 14048-15-8^{[2][3]}

Physicochemical Properties

The compound's physical and chemical characteristics are critical for its handling, storage, and application in synthesis. These properties, summarized in the table below, influence its solubility, stability, and reactivity. The recommended storage condition is 2-8°C, sealed from light and moisture to ensure stability.[1][2]

| Property | Value | Source |
|---------------------------------------|--|--------|
| Appearance | Solid / White to almost white crystalline powder | [4] |
| Melting Point | 89°C | [2] |
| Exact Mass | 155.069476538 Da | [2] |
| Hydrogen Bond Donor Count | 1 | [2] |
| Hydrogen Bond Acceptor Count | 5 | [2] |
| Rotatable Bond Count | 2 | [2] |
| Topological Polar Surface Area (TPSA) | 70.26 Å ² | [5] |
| LogP | 0.65720 | [2] |

Role in Synthetic Chemistry & Drug Discovery

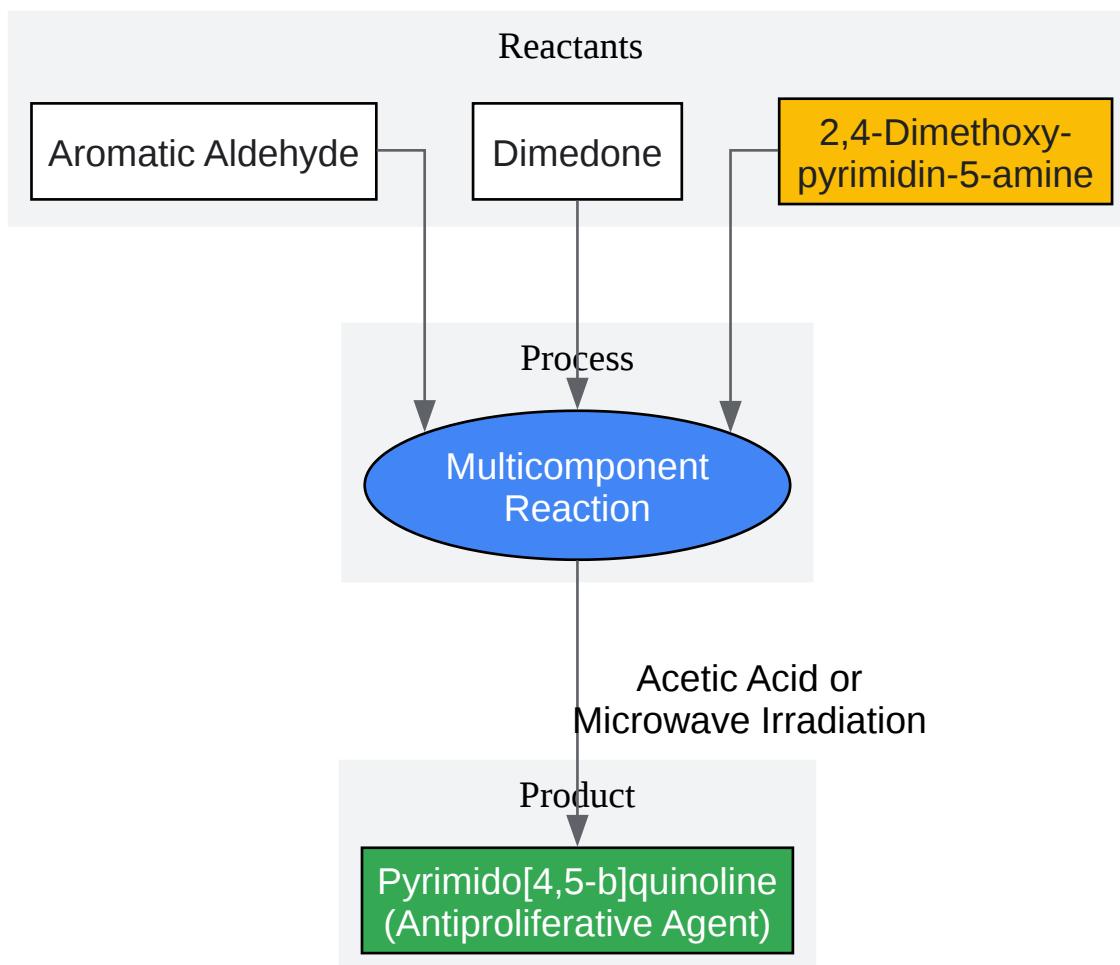
The primary utility of **2,4-Dimethoxypyrimidin-5-amine** lies in its role as a precursor or building block in the synthesis of high-value, biologically active heterocyclic compounds.[1] Pyrimidine derivatives are foundational to numerous pharmacological agents, known to exhibit a wide spectrum of activities including anticancer, anti-inflammatory, and antimicrobial properties.[6]

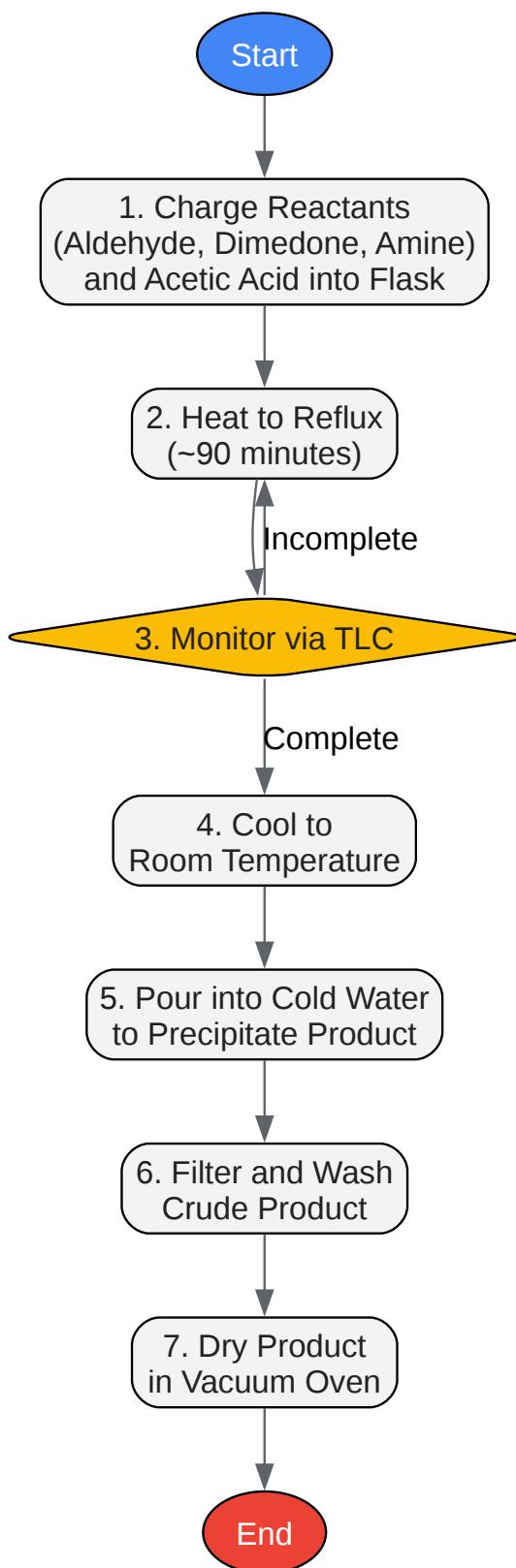
Synthesis of Bioactive Scaffolds

This amine is particularly instrumental in multicomponent reactions (MCRs) to generate complex molecular architectures. A prominent application is in the synthesis of pyrimido[4,5-b]quinolines, a class of compounds investigated for their potent antiproliferative and antitumor

activities.[7][8] The amine group on the pyrimidine ring serves as a key nucleophile, enabling the construction of fused heterocyclic systems.

The general workflow for such a synthesis is depicted below. An aromatic aldehyde, a compound with an active methylene group (like dimedone), and an aminopyrimidine (such as **2,4-Dimethoxypyrimidin-5-amine** or its isomers) are condensed, often under acidic conditions or with microwave assistance, to yield the target scaffold.[7][8]



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